

2-Methoxy-4-(2-nitrovinyl)phenol CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Methoxy-4-(2-nitrovinyl)phenol

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An In-depth Technical Guide to 2-Methoxy-4-(2-nitrovinyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **2-Methoxy-4-(2-nitrovinyl)phenol**. Due to the limited availability of in-depth biological data for this specific compound, this guide also presents detailed experimental protocols and signaling pathway information for the structurally related and well-researched compound, 2-Methoxy-4-vinylphenol (2M4VP), to serve as a valuable reference for future research.

Core Compound Information: 2-Methoxy-4-(2-nitrovinyl)phenol

Chemical Identity and Properties

2-Methoxy-4-(2-nitrovinyl)phenol is a phenolic compound characterized by a methoxy group and a nitrovinyl group attached to the phenol ring.



Property	Value	Source
CAS Number	6178-42-3	[1]
Molecular Formula	C ₉ H ₉ NO ₄	[1]
Molecular Weight	195.17 g/mol	[1]
Synonyms	trans-4-Hydroxy-3-methoxy- beta-nitrostyrene, 2-Hydroxy-5- [(E)-2-nitroethenyl]anisole	[1]
Appearance	Powder	[1]
Purity	98%	[1]

Molecular Structure

The molecular structure of **2-Methoxy-4-(2-nitrovinyl)phenol** consists of a benzene ring substituted with a hydroxyl group, a methoxy group, and a 2-nitrovinyl group.

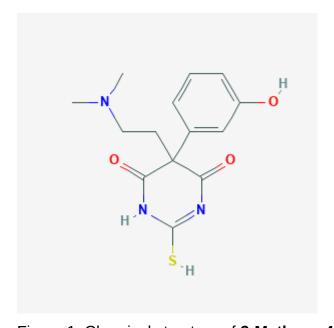


Figure 1: Chemical structure of **2-Methoxy-4-(2-nitrovinyl)phenol**.

Synthesis Protocol

A common method for the synthesis of **2-Methoxy-4-(2-nitrovinyl)phenol** involves the condensation of vanillin (4-hydroxy-3-methoxybenzaldehyde) with nitromethane.



Experimental Protocol: Condensation of Vanillin and Nitromethane[2]

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- Vanillin (10 g)
- Nitromethane (3.4 mL)
- Methanol (approximately 10 mL, sufficient to dissolve vanillin)
- n-Butylamine (0.50 g)
- 0.1 M Hydrochloric acid (HCl)
- Distilled water

Procedure:

- Dissolve vanillin in methanol in a suitable reaction vessel.
- Add nitromethane to the solution and mix.
- Add n-butylamine to the mixture. The solution will typically turn from yellow to red.
- Allow the reaction to proceed at room temperature for 1-2 hours, during which a solid mass may form.
- Break up the solid mass and add a small amount of methanol.
- Vacuum filter the solid product using a Büchner funnel.
- Wash the filtered solids with 0.1 M HCl, which will cause a color change from red to bright yellow.
- Recrystallize the crude product from hot methanol.
- Dissolve the solids in hot methanol, allow the solution to cool to room temperature, and then place it in a freezer overnight to facilitate crystal formation.



- Vacuum filter the recrystallized product, washing with cold 0.1 M HCl and then with cold distilled water.
- Air-dry the final product.

Biological Activity and Signaling Pathways: A Comparative Analysis with 2-Methoxy-4-vinylphenol (2M4VP)

While specific biological data for **2-Methoxy-4-(2-nitrovinyl)phenol** is limited, its structural analog, 2-Methoxy-4-vinylphenol (2M4VP), has been studied for its anti-inflammatory properties. The following sections detail the known biological activities and associated signaling pathways of 2M4VP, which may provide insights into the potential activities of **2-Methoxy-4-(2-nitrovinyl)phenol**.

Anti-inflammatory Effects of 2M4VP

2M4VP has been shown to exhibit potent anti-inflammatory effects in various studies. It dose-dependently inhibits the production of key pro-inflammatory mediators such as nitric oxide (NO) and prostaglandin E2 (PGE₂).[3] Furthermore, it blocks the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) induced by lipopolysaccharide (LPS) in RAW264.7 macrophage cells.[3]

Signaling Pathways Modulated by 2M4VP

NF-kB and MAPK Signaling Pathways

2M4VP has been demonstrated to inhibit the activation of the NF-κB and MAPK signaling pathways, which are crucial in the inflammatory response.[3] It potently inhibits the translocation of the NF-κB p65 subunit into the nucleus by preventing the degradation of IκBα. [3] Additionally, 2M4VP suppresses the phosphorylation of key MAPKs, including p38, ERK1/2, and JNK.[3]

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